

Technical Support Center: Dicreatine Citrate in Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicreatine citrate*

Cat. No.: *B1180860*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **dicreatine citrate** in solution. Find answers to frequently asked questions and troubleshoot common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What happens to **dicreatine citrate** when dissolved in water?

A1: In an aqueous solution, **dicreatine citrate** dissociates into its constituent parts: creatine and citric acid. This is a critical first step to understand, as the stability of the solution is then governed by the behavior of creatine under the resulting conditions.

Q2: What is the primary degradation product of **dicreatine citrate** in solution?

A2: The primary degradation product is creatinine. Following dissociation, the creatine molecule can undergo an irreversible cyclization to form creatinine. This conversion is influenced by the pH and temperature of the solution.^[1]

Q3: How do temperature and pH affect the stability of a **dicreatine citrate** solution?

A3: Both temperature and pH are critical factors. Lower pH (more acidic conditions) and higher temperatures accelerate the degradation of creatine to creatinine.^{[2][1]} Conversely, storing solutions at refrigerated temperatures and maintaining a more neutral pH can slow down this degradation process. A study showed that at room temperature, 90% degradation of creatine

from a **dicreatine citrate** solution occurred within 45 days, compared to 80% under refrigerated conditions over the same period.^{[3][4][5]} During storage at room temperature, the pH of the solution may also increase.^{[3][4]}

Q4: I observed crystal formation in my refrigerated **dicreatine citrate** solution. What is this and why did it happen?

A4: The crystals are likely creatine monohydrate.^{[3][4][5]} This occurs because **dicreatine citrate** dissociates into creatine in the solution.^{[3][4]} Creatine monohydrate has lower solubility than **dicreatine citrate**, especially at refrigerated temperatures. If the concentration of dissociated creatine exceeds its solubility limit at a low temperature (e.g., above 15.6 mg/mL), it will crystallize out of the solution. This phenomenon was observed to begin around the seventh day of storage in refrigerated samples.^{[3][4][5]}

Q5: Is **dicreatine citrate** more soluble than creatine monohydrate?

A5: Yes, **dicreatine citrate** has a higher saturated solubility and a faster intrinsic dissolution rate compared to both creatine and creatine monohydrate.^{[6][7]} The presence of citric acid lowers the pH of the solution, which in turn increases the solubility of creatine.^{[1][8]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Rapid loss of creatine concentration in solution.	The solution is being stored at a high temperature or has a low pH, accelerating the conversion of creatine to creatinine.[2][1]	Store the solution at refrigerated temperatures (4°C) to slow the degradation rate. If the experimental design allows, consider adjusting the pH to a more neutral range (6.5-7.5) where creatine is more stable.[1]
Unexpected crystal precipitation in the solution.	The concentration of the dicreatine citrate solution is too high for the storage temperature, leading to the crystallization of the less soluble creatine monohydrate after dissociation.	To avoid crystallization in refrigerated solutions, consider using a lower concentration of dicreatine citrate (e.g., below 15.6 mg/mL).[6] Alternatively, if a higher concentration is necessary, use the solution promptly after preparation.
Inconsistent analytical results for creatine concentration.	This could be due to the ongoing degradation of creatine to creatinine between the time of sample collection and analysis. The analytical method may also not be adequately separating creatine from creatinine.	Ensure a consistent and minimal time lag between sample collection and analysis. Use a validated HPLC method specifically designed to separate and quantify both creatine and creatinine.[6]

Quantitative Data Summary

Table 1: Intrinsic Dissolution Rates

Compound	Intrinsic Dissolution Rate (mg·cm ⁻² ·min ⁻¹)
Dicreatine Citrate	7.61[6][7]
Creatine	6.92[6][7]
Creatine Monohydrate	5.18[6][7]

Table 2: Creatine Degradation from **Dicreatine Citrate** Solution Over 45 Days

Storage Condition	Degradation	pH Change
Room Temperature (25°C)	~90%[3][4][5]	Increased from 3.6 to 4.5[3][4]
Refrigerated (4°C)	~80%[3][4][5]	No significant change[3][4]

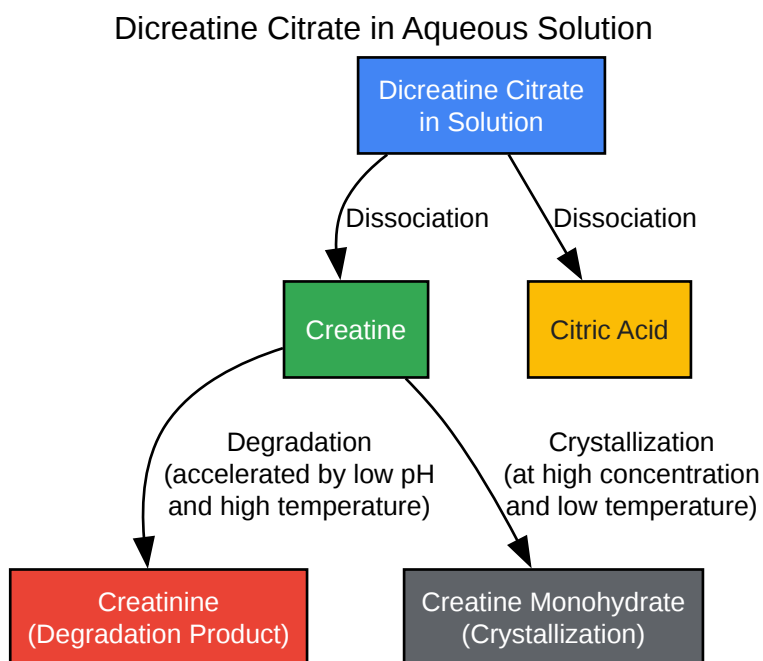
Experimental Protocols

Protocol 1: Determination of **Dicreatine Citrate** Stability in Aqueous Solution

- **Solution Preparation:** Prepare a solution of **dicreatine citrate** in deionized water at the desired concentration (e.g., 100 µg/mL for accelerated stability studies or a higher concentration to observe crystallization).[5]
- **Storage Conditions:** Aliquot the solution into sealed containers (e.g., glass ampules) and store them under controlled temperature conditions (e.g., room temperature at 25°C and refrigerated at 4°C).[3][4][5]
- **Sampling:** Collect samples at predetermined time points (e.g., day 0, 1, 2, 4, 7, 10, 21, and 45).[7]
- **Sample Analysis:**
 - Immediately before analysis, dilute the samples to an appropriate concentration for the analytical instrument.
 - Analyze the concentration of creatine and creatinine using a validated High-Performance Liquid Chromatography (HPLC) method.[3][4][5]

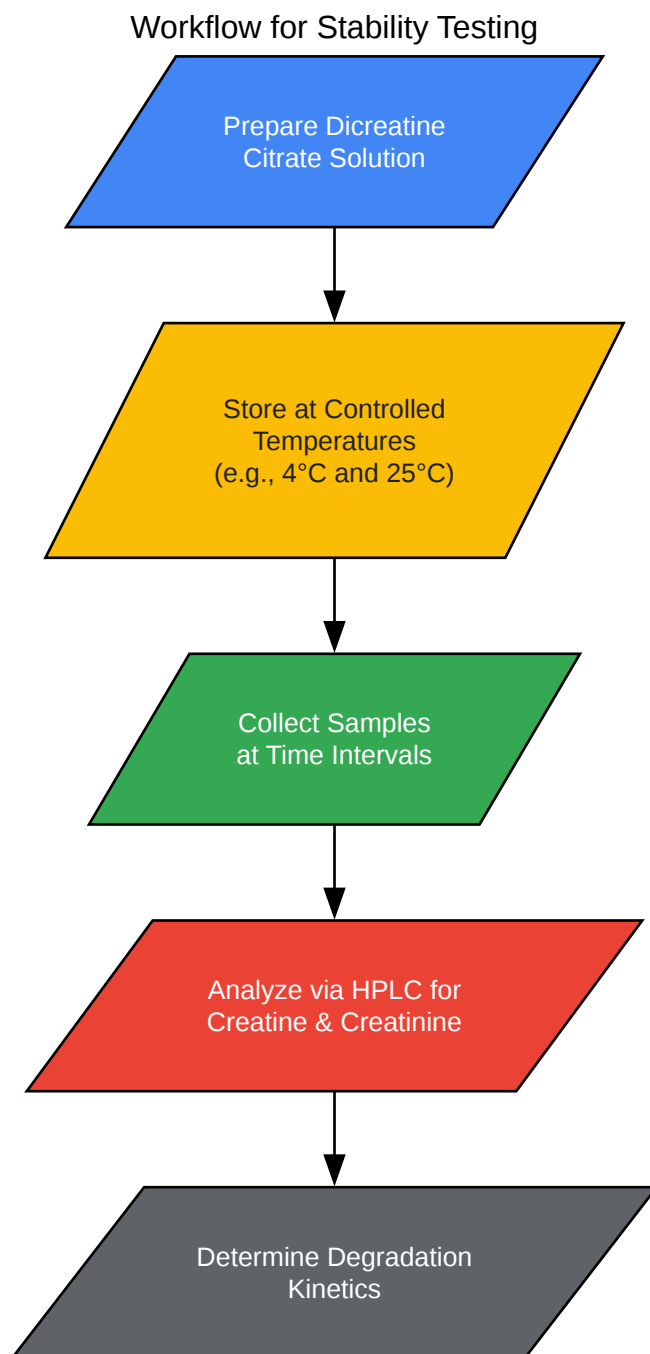
- Monitor the pH of the remaining solution at each time point.
- Data Analysis: Plot the concentration of creatine as a function of time for each storage condition to determine the degradation kinetics.

Visualizations



[Click to download full resolution via product page](#)

Caption: Dissociation and degradation pathway of **dicreatine citrate** in an aqueous solution.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for assessing the stability of **dicreatine citrate** solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Analysis of the efficacy, safety, and regulatory status of novel forms of creatine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Evaluation of the stability of creatine in solution prepared from effervescent creatine formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Evaluation of the stability of creatine in solution prepared from effervescent creatine formulations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. WO2000074647A1 - Method for enhancing stable cellular creatine concentration - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Support Center: Dicreatine Citrate in Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180860#stability-of-dicreatine-citrate-in-solution-over-time]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com